

Phenkaptan toxicity profile and safety data

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Compound Focus: Phenkaptan

CAS No.: 2275-14-1

Cat. No.: S576430

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Chemical Identity and Properties

Phenkaptan is an organothiophosphate insecticide and acaricide that is now considered obsolete [1].

Property	Value
CAS Number	2275-14-1 [2] [1] [3]
Molecular Formula	$C_{11}H_{15}Cl_2O_2PS_3$ [2] [1] [3]
Molecular Weight	377.31 g/mol [2] [1] [3]
Physical State	Liquid; can also be supplied as a white powder [2] [1]
Density	1.35 - 1.44 g/cm ³ [2] [1]
Octanol-Water Partition Coefficient (Log P)	5.84 [1]
Water Solubility	0.044 mg/L (at 20 °C, pH 7) [1]

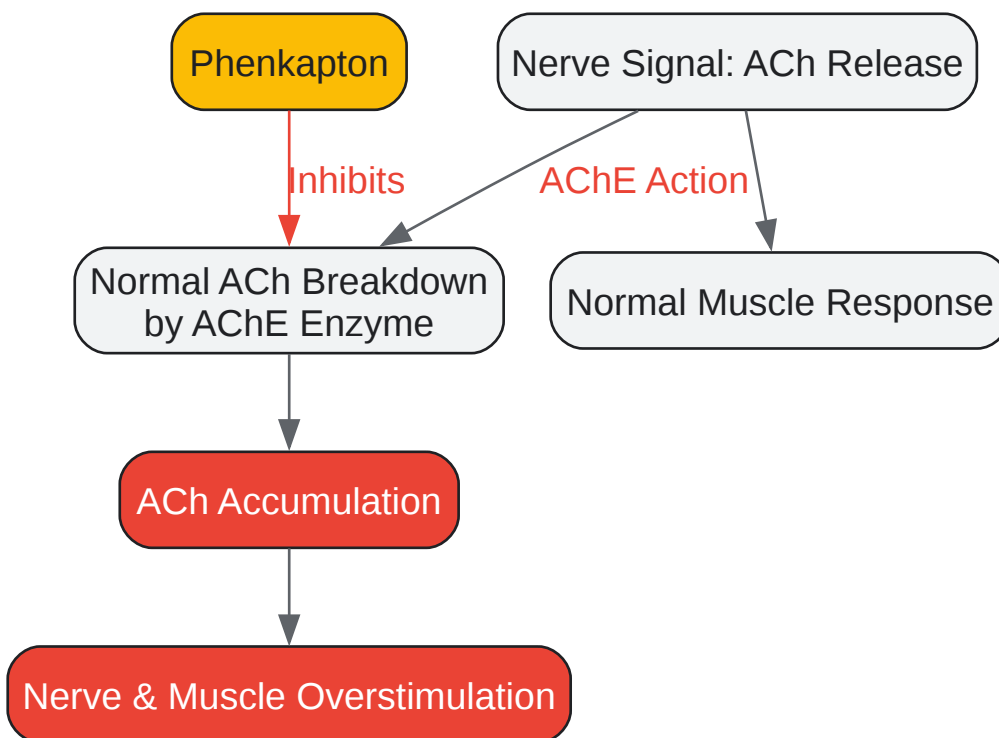
Hazard and Toxicity Profile

Phenkaptan is classified as harmful and poses particular risks to aquatic environments [2].

Aspect	Classification and Data
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| **GHS Hazard Statements** | H301: Toxic if swallowed. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H410: Very toxic to aquatic life with long-lasting effects [2]. | | **Acute Oral Toxicity (LD₅₀)** | **Rat (Female):** 44 - 268 mg/kg [2] [1] **Rat (Male):** 1,732 mg/kg [2] | | **Acute Dermal Toxicity (LD₅₀)** | **Rabbit:** > 5,000 mg/kg [2] | | **Acute Inhalation Toxicity (LC₅₀)** | **Rat:** > 2,000 mg/m³ [2] | | **Eye Irritation** | Causes moderate to serious eye irritation [2] | | **Skin Sensitization** | May cause an allergic skin reaction [2] | | **Ecotoxicity** | Very toxic to aquatic life; also noted as toxic to bees [2] [1] | | **Mode of Action (in pests)** | Acetylcholinesterase (AChE) inhibitor [1] |

The following diagram illustrates the core neurotoxic mechanism of organophosphate pesticides like **Phenkapton**.



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Figure 1: Mechanism of acetylcholinesterase (AChE) inhibition by **Phenkapton**, leading to neurotoxicity.

Safety and Handling Procedures

The safety data is based on standardized hazard classifications and safety data sheets (SDS) [2].

Area	Recommendations
	<p> Personal Protection Respiratory: Use air-purifying respirators in case of brief exposure. Hands: Wear protective gloves (e.g., Nitrile rubber). Eyes: Wear tightly sealed goggles. Body: Wear complete chemical-protective suit [2]. Safe Handling Avoid contact with skin, eyes, and clothing. Avoid dust and aerosol formation. Use with adequate ventilation. Do not eat, drink, or smoke when handling. Wash hands after use [2]. Storage Conditions Store in a cool, well-ventilated place. Keep container tightly closed. Recommended storage: -20°C for solid, 2-8°C for solutions [2] [4]. Spill Response Wear appropriate protective equipment. Avoid dust formation. Collect spillage with a damp, non-combustible material and place in a container for disposal. Prevent material from entering drains or the environment [2]. First Aid Inhalation: Move to fresh air. Skin contact: Wash with soap and plenty of water. Eye contact: Rinse cautiously with water for several minutes. Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor. [2] [4] Stability & Reactivity Stable under recommended storage conditions. Incompatible with strong oxidizing agents. Hazardous decomposition products in fire include hydrogen chloride, phosphorus oxides, and sulfur oxides [2]. </p>

Information for Researchers

- **Regulatory Status:** **Phenkapton** is **not approved** for use in the European Union and is considered obsolete, though it may be available in some countries for research purposes [1].
- **Key Challenge:** As an obsolete compound, detailed experimental protocols from primary literature are scarce in current databases. The most reliable sources are historical pesticide compendiums and safety data sheets from chemical suppliers.
- **Substitute Compound:** Search results mention "Methyl **Phenkapton**" (CAS 3735-23-7), which has a different chemical formula ($C_9H_{11}Cl_2O_2PS_3$) and molecular weight (349.25) [5]. Ensure you are referencing the correct compound.

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References

1. Phenkapton (Ref: ENT 25585) - AERU [sitem.herts.ac.uk]
2. Phenkapton | 1X5MG | C11H15Cl2O2PS3 | 674828 [hpc-standards.com]
3. PHENKAPTON CAS#: 2275-14-1 [amp.chemicalbook.com]
4. Phenkapton Solution (Solvent: Acetonitrile) | 1X1ML [hpc-standards.com]
5. METHYL PHENKAPTON - NOAA - CAMEO Chemicals [cameochemicals.noaa.gov]

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